

The Dawn of Phenylsilicones: Unraveling the Discovery and History of Hexaphenyldisiloxane

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Compound of Interest

Compound Name: *Hexaphenyldisiloxane*

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A Technical Guide for Researchers in Organosilicon Chemistry and Drug Development

The journey into the world of organosilicon chemistry reveals a rich history of meticulous experimentation and groundbreaking discoveries. Among the myriad of compounds synthesized, **hexaphenyldisiloxane** stands as a cornerstone in the development of phenyl-substituted silicones. This in-depth technical guide explores the discovery and history of this pivotal molecule, offering researchers, scientists, and drug development professionals a comprehensive understanding of its origins, synthesis, and foundational properties.

From "Sticky Messes" to a New Class of Compounds: The Pioneering Work of Frederic Kipping

The story of **hexaphenyldisiloxane** is intrinsically linked to the pioneering work of English chemist Frederic Stanley Kipping.^[1] At the turn of the 20th century, Kipping embarked on a systematic investigation of the organic compounds of silicon, a field then in its infancy.^[1] His extensive research, detailed in a series of papers titled "Organic derivatives of silicon," laid the groundwork for modern silicone chemistry.

While the exact date of the first synthesis of **hexaphenyldisiloxane** is not definitively cited in readily available literature, its formation is a direct consequence of Kipping's extensive work on the hydrolysis of phenyl-substituted chlorosilanes. In his investigations into what were then termed "siliconic acids," Kipping and his co-worker Arthur James Meads studied the reaction of

phenylsilicon trichloride with water. Their work, published in 1914, detailed the complex condensation products that arose from such reactions. It is within this body of research that the formation of **hexaphenyldisiloxane**, through the condensation of its precursor triphenylsilanol, was implicitly established.

The Foundational Synthesis: Hydrolysis and Condensation

The primary pathway to **hexaphenyldisiloxane** in these early investigations was a two-step process initiated by the hydrolysis of a triphenylsilyl halide, followed by the condensation of the resulting triphenylsilanol.

Experimental Protocol: Synthesis of Hexaphenyldisiloxane via Triphenylsilanol Condensation (Kipping, c. 1914 - inferred)

This protocol is based on the general methods described by Kipping in his studies of phenylsilicon compounds.

Step 1: Hydrolysis of Triphenylchlorosilane to Triphenylsilanol

- **Reaction Setup:** A solution of triphenylchlorosilane in a suitable organic solvent, such as diethyl ether, is prepared in a flask equipped with a dropping funnel and a stirrer.
- **Hydrolysis:** Water is slowly added to the stirred solution of triphenylchlorosilane. The reaction is exothermic and proceeds with the evolution of hydrogen chloride gas.
- **Neutralization:** After the addition of water is complete, the ethereal solution is washed with a dilute solution of sodium carbonate to neutralize the hydrochloric acid, followed by washing with water until neutral.
- **Isolation:** The ether layer is separated and dried over anhydrous sodium sulfate. The solvent is then removed by distillation, yielding crude triphenylsilanol.
- **Purification:** The crude triphenylsilanol is purified by recrystallization from a suitable solvent, such as benzene or a mixture of benzene and petroleum ether.

Step 2: Condensation of Triphenylsilanol to **Hexaphenyldisiloxane**

- **Thermal Condensation:** The purified triphenylsilanol is heated above its melting point. The condensation reaction occurs with the elimination of a molecule of water, forming the stable Si-O-Si linkage of **hexaphenyldisiloxane**.
- **Isolation and Purification:** The resulting solid, **hexaphenyldisiloxane**, is then purified by recrystallization from a high-boiling solvent, such as toluene or xylene.

A more modern approach, described by H. Harry Szmant and Gene A. Brost in 1950, involves the base-catalyzed conversion of triphenylsilanol to **hexaphenyldisiloxane**.

Experimental Protocol: Base-Catalyzed Synthesis of **Hexaphenyldisiloxane** (Szmant and Brost, 1950)

- **Reaction Mixture:** Triphenylsilanol is dissolved in a suitable solvent, and a catalytic amount of a strong base, such as sodium hydroxide, is added.
- **Reaction Conditions:** The mixture is heated under reflux for a specified period to drive the condensation reaction to completion.
- **Workup:** The reaction mixture is cooled, and the product is isolated by filtration. The crude **hexaphenyldisiloxane** is then washed to remove any remaining base and unreacted starting material.
- **Purification:** The product is purified by recrystallization.

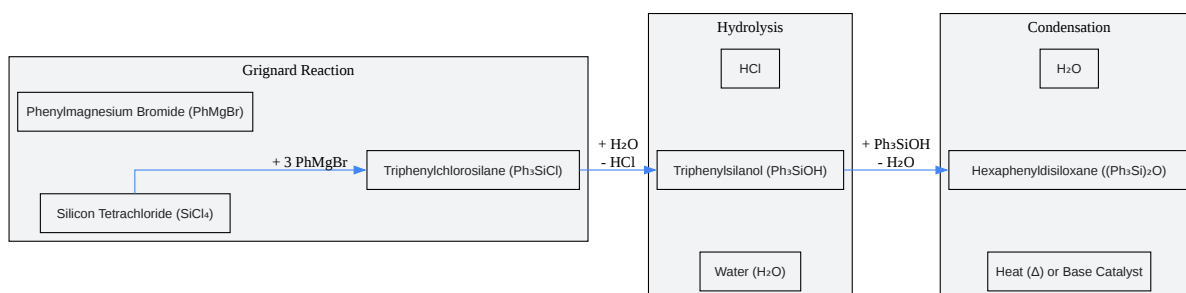
Quantitative Data from Early Studies

The following table summarizes the key quantitative data for **hexaphenyldisiloxane** as reported in historical and modern chemical literature.

Property	Value	Source
Molecular Formula	C ₃₆ H ₃₀ OSi ₂	
Molecular Weight	534.80 g/mol	
Melting Point	~225 °C	
Boiling Point	494 °C	
Density	1.2 g/cm ³	

Logical Relationships in the Synthesis of Hexaphenyldisiloxane

The synthesis of **hexaphenyldisiloxane** is a clear illustration of fundamental reactions in organosilicon chemistry. The following diagram outlines the logical progression from a silicon halide precursor to the final disiloxane.



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Synthesis Pathway of Hexaphenyldisiloxane

This flowchart illustrates the multi-step synthesis of **hexaphenyldisiloxane**, starting from silicon tetrachloride. The initial Grignard reaction forms the crucial carbon-silicon bonds of triphenylchlorosilane. Subsequent hydrolysis yields triphenylsilanol, which then undergoes condensation to produce the final product, **hexaphenyldisiloxane**.

Conclusion

The discovery and synthesis of **hexaphenyldisiloxane** by Frederic Kipping and his contemporaries marked a significant milestone in the history of organosilicon chemistry. What may have initially been considered academic curiosities or "sticky messes" evolved into a foundational understanding of the formation and properties of the siloxane bond. The straightforward yet elegant synthesis of **hexaphenyldisiloxane** from readily accessible precursors paved the way for the development of a vast array of phenyl-substituted silicones with diverse applications. For today's researchers, a deep appreciation of this historical context provides a solid foundation for innovation in the ever-expanding field of silicon-based materials.

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References

- 1. researchgate.net [researchgate.net]
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